

tubulozole specificity profile against related compounds

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Compound Focus: Tubulozole

CAS No.: 84697-22-3

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Tubulozole's Mechanism of Action & Cross-Resistance

The table below summarizes key experimental findings on how **tubulozole** functions and its relationship with other compounds, particularly the anthelmintic drug triclabendazole.

Aspect	Experimental Findings	Experimental Model
Primary Mechanism	Induces G2/M cell cycle arrest through formation of microtubule polymerization; mediated by ERK1/2 and Chk1 kinase activation [1].	Human colon cancer cells (COLO 205) [1].
Comparison with Triclabendazole	Tubulozole and triclabendazole share the same target molecule; triclabendazole-resistant flukes are also cross-resistant to tubulozole [2].	Triclabendazole-susceptible and resistant <i>Fasciola hepatica</i> (liver fluke) [2].
Effect of Inhibition	When Chk1 is inhibited (via SiRNA), tubulozole treatment leads to apoptosis instead of G2/M arrest [1].	Human colon cancer cells (COLO 205) [1].

Detailed Experimental Protocols

For researchers looking to replicate or understand the foundational studies, here are the methodologies used in the key experiments.

- **Mechanism in Human Cancer Cells [1]**

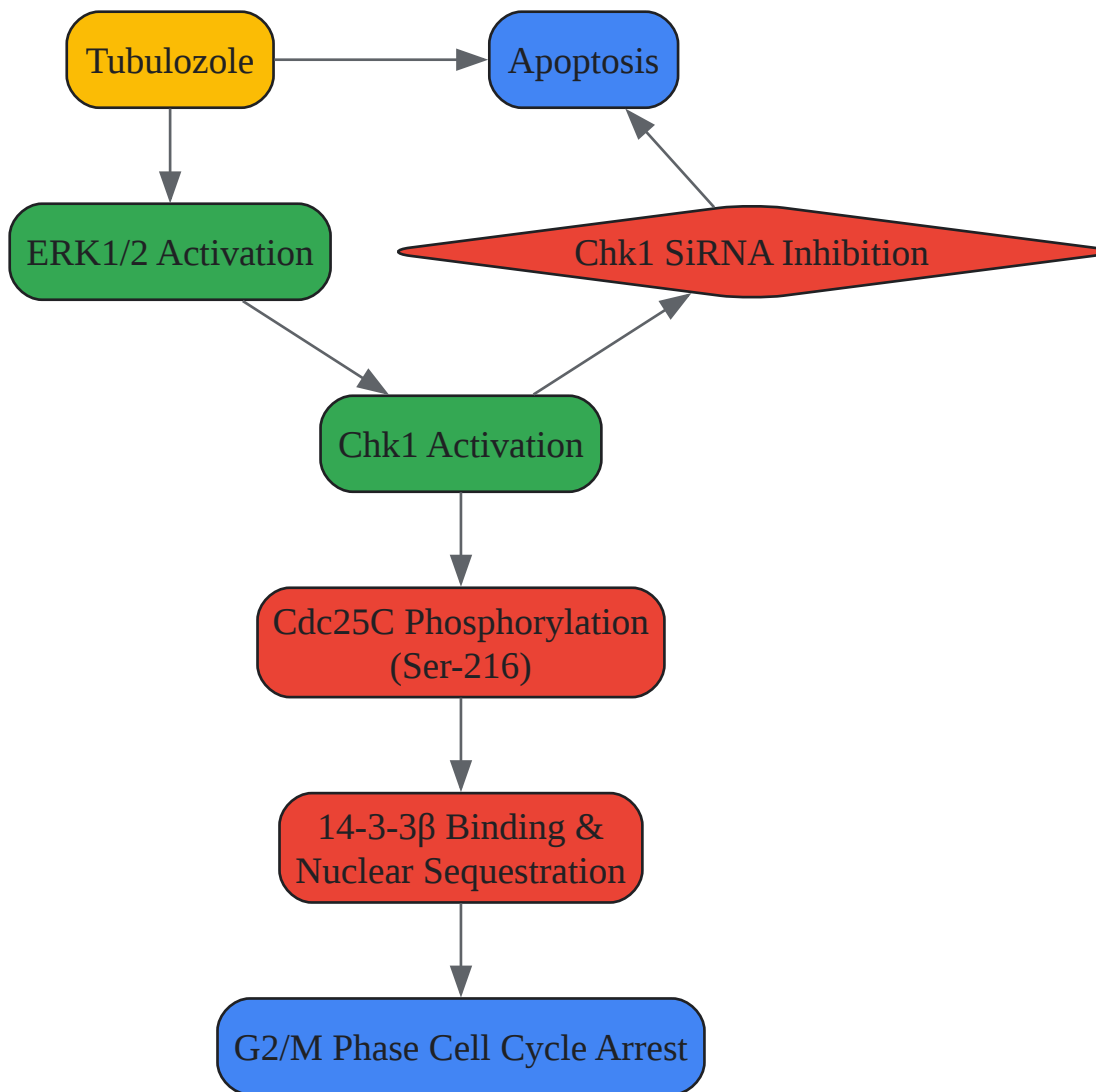
- **Cell Culture:** Human colon cancer cells (COLO 205) and normal human colon epithelial (CRL) cells were used.
- **Treatment:** Cells were treated with 10 μ M **Tubulozole** for 3 hours.
- **Inhibition Studies:** To probe the pathway, researchers used the ERK1/2 specific inhibitor PD98059 and performed Chk1 kinase inhibition via SiRNA transfection.
- **Analysis:** Effects were monitored through phosphorylation assays (Cdc25C, Bad, ERK1/2), tubulin immunoreactivity, and analysis of cell cycle arrest and apoptosis.

- **Comparison in Parasitic Flukes [2]**

- **Sample Preparation:** *Fasciola hepatica* flukes from triclabendazole-susceptible and triclabendazole-resistant isolates were treated *in vitro* with **tubulozole-C** at 1×10^{-6} M.
- **Microscopy:** Changes in tegumental morphology and tubulin distribution were monitored using scanning electron microscopy (SEM) and transmission electron microscopy (TEM).
- **Immunostaining:** Tubulin immunocytochemistry was performed to monitor changes in tubulin within the tegumental syncytium following drug treatment.

Tubulozole-Induced Signaling Pathway

The diagram below illustrates the signaling pathway through which **tubulozole** induces G2/M cell cycle arrest, based on experiments in COLO 205 cells [1].



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References

1. Tubulozole-induced G2/M cell cycle arrest in human colon ... [pubmed.ncbi.nlm.nih.gov]
2. The effect of the microtubule inhibitor tubulozole -C on the tegument of... [link.springer.com]

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